

Application Note: Quantification of Disperse Violet 8 using High-Performance Liquid Chromatography

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Compound of Interest

Compound Name: Disperse violet 8

CAS No.: 82347-07-7

Cat. No.: B15555341

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Abstract

This application note presents a general framework for the quantitative analysis of **Disperse Violet 8** (C.I. 62030), an anthraquinone dye, utilizing High-Performance Liquid Chromatography (HPLC) with UV/Vis detection. Due to the limited availability of a specific validated method in published literature, this document provides a recommended starting protocol based on established methods for the analysis of similar disperse and anthraquinone dyes.[1][2][3] The protocol herein is intended for researchers, scientists, and professionals in drug development and textile industries and should be subject to in-house optimization and validation to ensure accuracy and precision for its intended purpose.

Introduction

Disperse Violet 8 is a synthetic dye belonging to the anthraquinone class, characterized by its "bright blue purple" hue. It is primarily used in the dyeing of polyester and other synthetic fibers. [4] The quantification of such dyes is crucial for quality control in textile manufacturing, as well as for monitoring its presence in environmental samples or in the context of consumer product

safety. HPLC is a powerful and widely used technique for the separation and quantification of individual components in a mixture, making it an ideal choice for the analysis of **Disperse Violet 8**.^[3] This note outlines a reversed-phase HPLC method, which is a common approach for the analysis of disperse dyes.^{[1][5]}

Experimental

Instrumentation and Materials

- **HPLC System:** A standard HPLC system equipped with a quaternary or binary pump, a degasser, an autosampler, a column thermostat, and a UV/Vis or Photodiode Array (PDA) detector.
- **Chromatographic Column:** A reversed-phase C18 column is recommended as a starting point. Common dimensions are 250 mm x 4.6 mm with a 5 µm particle size.
- **Chemicals and Reagents:**
 - **Disperse Violet 8** analytical standard
 - HPLC grade acetonitrile
 - HPLC grade methanol
 - HPLC grade water (e.g., Milli-Q or equivalent)
 - Formic acid or ammonium acetate (for mobile phase modification, if necessary)

Chromatographic Conditions

A specific validated method for **Disperse Violet 8** is not readily available in the literature. Therefore, the following conditions are proposed as a starting point for method development. It is highly recommended to use a PDA detector to determine the maximum absorption wavelength (λ_{max}) of **Disperse Violet 8** for optimal sensitivity. Based on its violet color, the λ_{max} is expected to be in the 540-590 nm range.

Parameter	Recommended Starting Condition
Stationary Phase	C18, 5 µm, 250 x 4.6 mm
Mobile Phase A	Water
Mobile Phase B	Acetonitrile
Gradient	50% B to 100% B over 20 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detector Wavelength	PDA scan (200-700 nm) or a fixed wavelength of 560 nm
Injection Volume	10 µL

Protocol

Preparation of Standard Solutions

- Primary Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Disperse Violet 8** analytical standard and dissolve it in 10 mL of a suitable solvent such as methanol or acetonitrile in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the primary stock solution with the initial mobile phase composition (e.g., 50:50 water:acetonitrile). Recommended concentrations for a calibration curve could range from 1 µg/mL to 50 µg/mL.

Sample Preparation

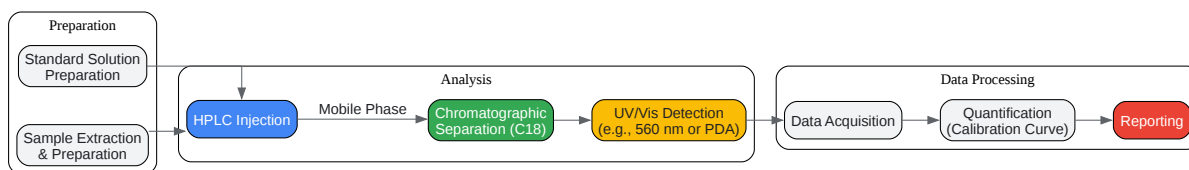
The sample preparation will depend on the matrix from which **Disperse Violet 8** is being extracted. For textile samples, a common procedure involves solvent extraction.^[6]

- Cut the textile sample into small pieces (approximately 5 mm x 5 mm).
- Accurately weigh about 1 gram of the sample into a conical flask.

- Add 20 mL of methanol and sonicate for 30 minutes in a water bath at 60°C.
- Allow the extract to cool to room temperature.
- Filter the extract through a 0.45 µm syringe filter into an HPLC vial.
- If necessary, dilute the extract with the initial mobile phase to bring the concentration of **Disperse Violet 8** within the calibration range.

HPLC Analysis Workflow

The following diagram illustrates the general workflow for the HPLC analysis of **Disperse Violet 8**.



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Caption: HPLC analysis workflow for **Disperse Violet 8**.

Data Presentation

The quantitative data should be summarized in a table for clarity and easy comparison.

Sample ID	Retention Time (min)	Peak Area	Concentration (µg/mL)
Standard 1	tR1	A1	C1
Standard 2	tR2	A2	C2
Standard 3	tR3	A3	C3
Sample 1	tS1	AS1	CS1
Sample 2	tS2	AS2	CS2

Note: This table is a template. The actual retention time and peak area will be determined experimentally.

Method Validation

For reliable and accurate results, the developed HPLC method should be validated according to ICH guidelines or other relevant regulatory standards. Key validation parameters include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components.
- **Linearity:** The ability to obtain test results which are directly proportional to the concentration of the analyte.
- **Range:** The interval between the upper and lower concentrations of the analyte that have been demonstrated to be determined with a suitable level of precision, accuracy, and linearity.
- **Accuracy:** The closeness of the test results obtained by the method to the true value.
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample which can be detected but not necessarily quantitated as an exact value.

- Limit of Quantification (LOQ): The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.

Conclusion

This application note provides a foundational HPLC method for the quantification of **Disperse Violet 8**. The proposed starting conditions, based on the analysis of similar compounds, offer a solid basis for method development. It is imperative that researchers and scientists perform in-house optimization and validation to ensure the method is suitable for their specific application and matrix. The use of a PDA detector is strongly recommended to identify the optimal detection wavelength for **Disperse Violet 8**, thereby maximizing the sensitivity and accuracy of the analysis.

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